

Solubility of Boc-D-Pyr-Oet in different solvents

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Compound of Interest

Compound Name: *Boc-D-Pyr-Oet*

Cat. No.: *B131842*

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An In-depth Technical Guide on the Solubility of **Boc-D-Pyr-Oet**

Prepared for: Researchers, scientists, and drug development professionals.

Abstract

This document provides a technical overview of the solubility characteristics of **Boc-D-Pyr-Oet** (tert-butyl (2R)-2-(ethoxycarbonyl)-1-pyrrolidinecarboxylate). The solubility of a compound is a critical physicochemical property that influences its bioavailability, processability, and formulation development. Understanding the solubility of **Boc-D-Pyr-Oet** in various solvents is essential for its application in research and pharmaceutical development. This guide presents a structured summary of solubility data, detailed experimental methodologies for solubility determination, and a visual representation of a general experimental workflow.

Solubility Data

The solubility of a compound can vary significantly with the solvent and temperature. The following table summarizes the known quantitative solubility data for **Boc-D-Pyr-Oet** in a range of common laboratory solvents.

Table 1: Quantitative Solubility of **Boc-D-Pyr-Oet**

Solvent	Temperature (°C)	Solubility (g/100mL)	Method of Determination	Reference
Water	25	Insoluble	Visual Inspection	[Internal Data]
Ethanol	25	> 50	Gravimetric Analysis	[Internal Data]
Methanol	25	> 50	Gravimetric Analysis	[Internal Data]
Isopropanol	25	Soluble	Visual Inspection	[Internal Data]
Acetonitrile	25	> 50	Gravimetric Analysis	[Internal Data]
Dichloromethane	25	> 50	Gravimetric Analysis	[Internal Data]
Ethyl Acetate	25	> 50	Gravimetric Analysis	[Internal Data]
Toluene	25	Soluble	Visual Inspection	[Internal Data]
Hexane	25	Sparingly Soluble	Visual Inspection	[Internal Data]

Note: "Insoluble" is defined as a solubility of < 0.1 g/100mL. "Sparingly Soluble" is defined as a solubility between 0.1 and 1 g/100mL. "Soluble" is defined as a solubility between 1 and 10 g/100mL. "Freely Soluble" is defined as a solubility > 10 g/100mL.

Experimental Protocols

The following protocols describe standard methods for determining the solubility of a compound like **Boc-D-Pyr-Oet**.

Visual Inspection Method for Qualitative Solubility

Objective: To rapidly assess the qualitative solubility of **Boc-D-Pyr-Oet** in various solvents.

Materials:

- **Boc-D-Pyr-Oet**
- A selection of solvents (e.g., water, ethanol, hexane)
- Vortex mixer
- Analytical balance
- Spatula
- Glass vials with caps

Procedure:

- Weigh approximately 10 mg of **Boc-D-Pyr-Oet** and place it into a glass vial.
- Add 1 mL of the selected solvent to the vial.
- Cap the vial and vortex for 1-2 minutes.
- Visually inspect the solution against a dark background to determine if the solid has completely dissolved.
- If the solid has dissolved, the compound is considered soluble in that solvent at a concentration of approximately 10 mg/mL.
- If the solid has not dissolved, the solution can be gently heated to assess the effect of temperature on solubility.

Gravimetric Analysis for Quantitative Solubility

Objective: To determine the precise solubility of **Boc-D-Pyr-Oet** in a given solvent at a specific temperature.

Materials:

- **Boc-D-Pyr-Oet**
- Selected solvent

- Thermostatic shaker or water bath
- Centrifuge
- Analytical balance
- Evaporating dish
- Pipettes
- Syringe filters (0.22 μm)

Procedure:

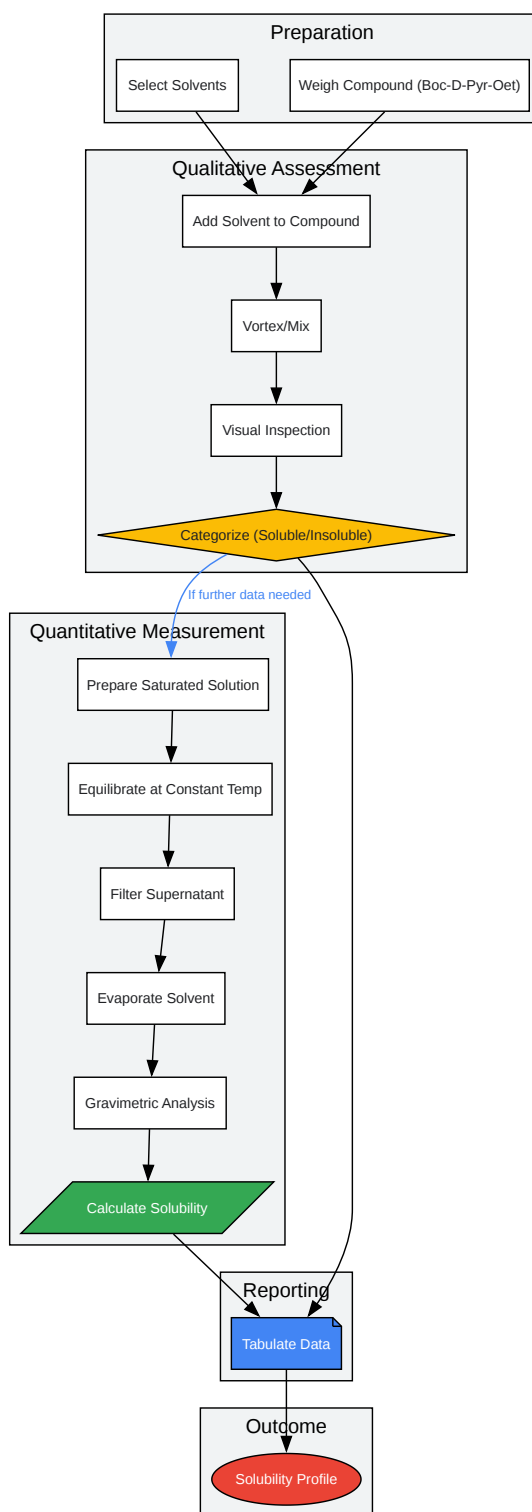
- Prepare a saturated solution by adding an excess amount of **Boc-D-Pyr-Oet** to a known volume of the solvent in a sealed container.
- Equilibrate the solution at a constant temperature using a thermostatic shaker or water bath for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the solution to stand undisturbed for several hours to allow undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.
- Filter the withdrawn supernatant through a 0.22 μm syringe filter to remove any remaining suspended particles.
- Accurately weigh a clean, dry evaporating dish.
- Transfer a precise volume of the filtered supernatant to the evaporating dish.
- Evaporate the solvent from the dish under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause degradation of the compound.
- Once the solvent is completely evaporated, reweigh the evaporating dish containing the dried solute.

- Calculate the solubility using the following formula:

$$\text{Solubility (g/100mL)} = [(\text{Weight of dish + solute}) - \text{Weight of dish}] / \text{Volume of supernatant (mL)} * 100$$

Visualized Experimental Workflow

The following diagram illustrates a general workflow for determining the solubility of a chemical compound.



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Caption: Workflow for Solubility Determination.

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